

An In-depth Technical Guide to Relomycin (Tylosin D)

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Compound of Interest		
Compound Name:	Relomycin	
Cat. No.:	B1679263	Get Quote

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This guide provides a comprehensive overview of the chemical and biological properties of **Relomycin**, a macrolide antibiotic. It includes its chemical structure, mechanism of action, antibacterial spectrum, and general experimental protocols relevant to its study.

Chemical Structure and Properties

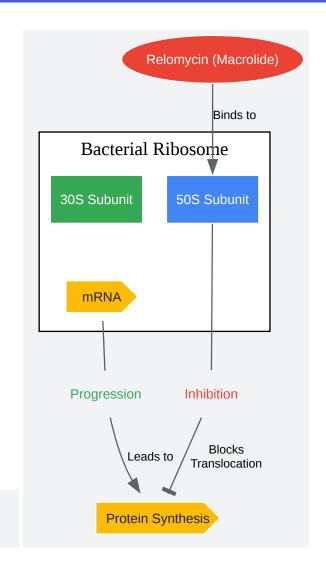
Relomycin, also known as Tylosin D or Dihydrotylosin, is a macrolide antibiotic.[1] It is a component of the broader Tylosin complex produced by the fermentation of Streptomyces fradiae.[2]

Chemical Formula: C46H79NO17[1]

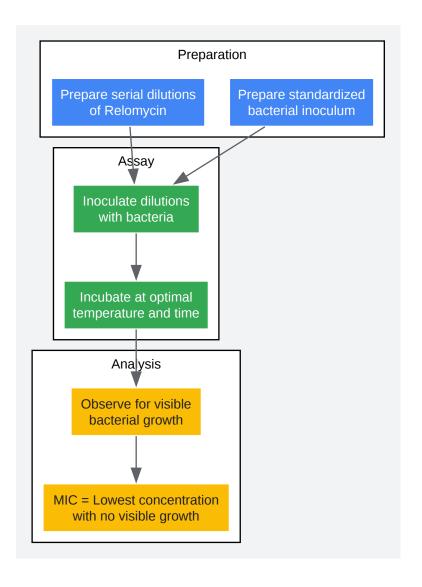
IUPAC Name: (11Z,13E)-6-[5-(4,5-dihydroxy-4,6-dimethyloxan-2-yl)oxy-4-(dimethylamino)-3-hydroxy-6-methyloxan-2-yl]oxy-16-ethyl-4-hydroxy-15-[(5-hydroxy-3,4-dimethoxy-6-methyloxan-2-yl)oxymethyl]-7-(2-hydroxyethyl)-5,9,13-trimethyl-1-oxacyclohexadeca-11,13-diene-2,10-dione[1]

Below is a diagram representing the chemical structure of **Relomycin**.









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References

- 1. Relomycin | C46H79NO17 | CID 6436058 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Tylosin | C46H77NO17 | CID 5280440 PubChem [pubchem.ncbi.nlm.nih.gov]
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